

# Personal protective equipment for handling PC190723

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## Compound of Interest

Compound Name: PC190723

Cat. No.: B1678574

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## Essential Safety and Handling Guide for PC190723

This guide provides crucial safety and logistical information for the handling and disposal of **PC190723**, a potent bactericidal agent that inhibits bacterial cell division.<sup>[1][2][3]</sup> The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

### Chemical Information:

| Identifier           | Value  |
|----------------------|--|
| Name                 | PC190723   |
| Synonyms             | 3-[(6-chloro <sup>[1][4]</sup> thiazolo[5,4-b]pyridin-2-yl)methoxy]-2,6-difluorobenzamide  |
| Target               | FtsZ, a prokaryotic homologue of tubulin <sup>[1][3]</sup>   |
| Mechanism of Action  | Stabilizes FtsZ polymers, suppressing their dynamics and blocking bacterial cell division. <sup>[2][4][5]</sup>                        |
| Primary Applications | Research as an antibacterial agent, particularly against <i>Staphylococcus aureus</i> and <i>Bacillus subtilis</i> . <sup>[3][6]</sup> |

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **PC190723** is not publicly available, its nature as a potent, biologically active small molecule necessitates stringent safety precautions. The following PPE recommendations are based on general best practices for handling such compounds in a laboratory setting.

Recommended Personal Protective Equipment:

| Protection Type        | Specific Recommendations  | Rationale   |
|------------------------|---|---|
| Hand Protection        | Nitrile or neoprene gloves.<br>Change gloves immediately if contaminated.   | To prevent skin contact with the compound.  |
| Eye Protection         | Safety glasses with side shields or chemical splash goggles.[7]   | To protect eyes from splashes or aerosols.  |
| Body Protection        | A fully buttoned laboratory coat.[7]  | To protect skin and personal clothing from contamination.   |
| Respiratory Protection | Use in a well-ventilated area or a chemical fume hood. If aerosols may be generated, a properly fitted respirator (e.g., N95) may be necessary. | To prevent inhalation of the compound, especially if in powdered form or if aerosolization is possible. |

General PPE Workflow:

*Figure 1: Standard sequence for donning and doffing Personal Protective Equipment (PPE).*

## Operational and Disposal Plans

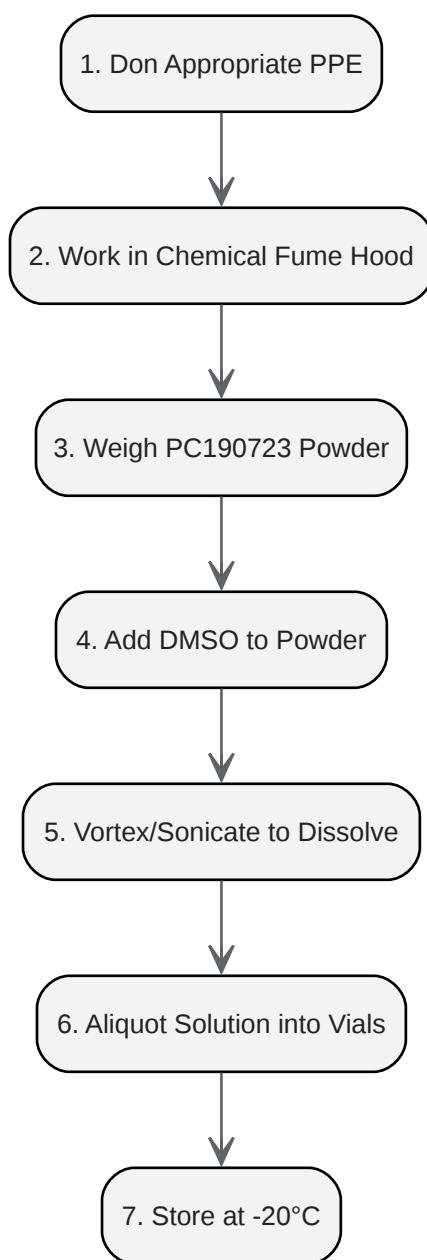
Adherence to proper operational procedures and disposal protocols is essential for laboratory safety and environmental protection.

## Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **PC190723**, a common procedure in a research setting.

- Preparation:
  - Ensure all necessary PPE is correctly worn.
  - Perform all work within a chemical fume hood to minimize inhalation exposure.
  - Weigh the desired amount of powdered **PC190723** using a calibrated analytical balance.
- Dissolution:
  - **PC190723** is typically dissolved in dimethyl sulfoxide (DMSO).<sup>[2]</sup><sup>[4]</sup>
  - Carefully add the appropriate volume of DMSO to the vial containing the powdered compound.
  - Gently vortex or sonicate the solution until the compound is fully dissolved.
- Storage:
  - Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C in tightly sealed vials.<sup>[3]</sup> Stock solutions are reported to be stable for up to 3 months under these conditions.<sup>[3]</sup>

Workflow for Preparing **PC190723** Stock Solution:



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Figure 2: Step-by-step workflow for the safe preparation of a **PC190723** stock solution.

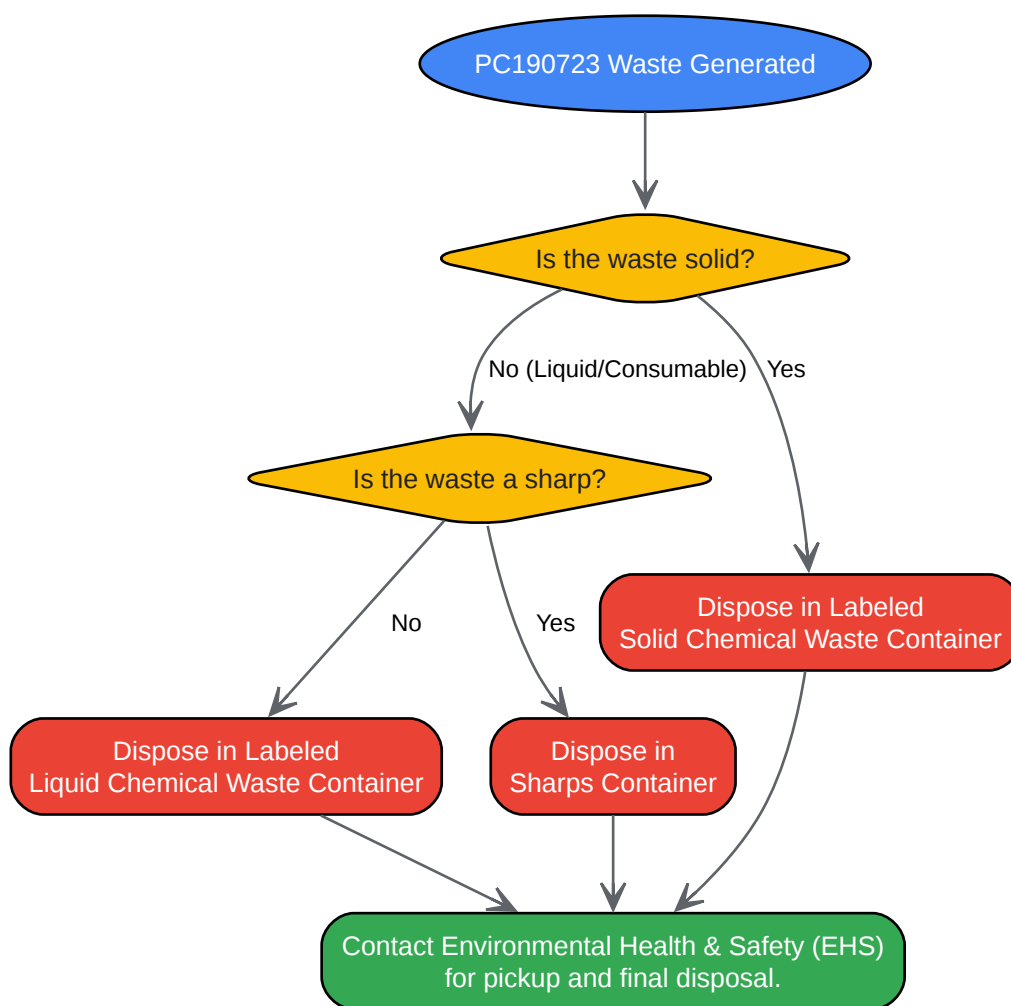
## Disposal Plan

Proper disposal of **PC190723** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

| Waste Type   | Disposal Procedure   |
|--|--|
| Solid Waste (unused powder, contaminated weigh boats, etc.)  | Collect in a dedicated, sealed, and clearly labeled hazardous chemical waste container.  |
| Liquid Waste (unused stock solutions, contaminated solvents) | Collect in a dedicated, sealed, and clearly labeled hazardous chemical waste container. Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office. |
| Contaminated Sharps (needles, scalpels)                      | Dispose of immediately in a designated sharps container.   |
| Contaminated Consumables (gloves, pipette tips, vials)       | Dispose of in a dedicated hazardous waste container.   |

Disposal Decision Tree:



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